

# A-123189 solubility in DMSO and other common lab solvents

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## Compound of Interest

Compound Name: A-123189

Cat. No.: B1666375

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## Technical Support Center: A-123189

This technical support center provides guidance on the solubility of **A-123189** in common laboratory solvents, along with troubleshooting advice and experimental protocols to assist researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initially dissolving **A-123189**?

For initial solubilization, we recommend using Dimethyl Sulfoxide (DMSO). **A-123189** is highly soluble in DMSO, allowing for the preparation of concentrated stock solutions.

Q2: I am observing precipitation when diluting my **A-123189** DMSO stock solution in an aqueous buffer. What should I do?

This is a common issue known as "salting out," where a compound soluble in an organic solvent precipitates when diluted into an aqueous solution where it is less soluble. To mitigate this, consider the following troubleshooting steps:

- **Decrease the final concentration:** The compound may be precipitating because its concentration in the final aqueous solution exceeds its solubility limit. Try lowering the final concentration.

- Increase the percentage of co-solvent: If your experimental conditions allow, a small percentage of an organic co-solvent (like ethanol) in your final aqueous buffer can help maintain solubility.
- Use a surfactant: A small amount of a biocompatible surfactant, such as Tween® 80 or Pluronic® F-68, can help to keep the compound in solution.
- Sonication: Gentle sonication of the solution after dilution can help to redissolve small amounts of precipitate.

Q3: Can I dissolve **A-123189** directly in water or phosphate-buffered saline (PBS)?

Directly dissolving **A-123189** in aqueous solutions like water or PBS is not recommended as it has very low aqueous solubility. It is best to first prepare a concentrated stock solution in an appropriate organic solvent like DMSO.

Q4: How should I store my **A-123189** stock solution?

Stock solutions of **A-123189** in DMSO should be stored at -20°C or -80°C to minimize degradation. Avoid repeated freeze-thaw cycles, which can degrade the compound and affect its activity. Aliquoting the stock solution into smaller, single-use vials is highly recommended.

## Solubility Data

The solubility of **A-123189** has been determined in several common laboratory solvents. The following table summarizes the solubility data at room temperature (approximately 25°C).

Solvent	Solubility (mg/mL)	Molarity (mM)
Dimethyl Sulfoxide (DMSO)	> 50	> 100
Ethanol	~10	~20
Methanol	~5	~10
Acetone	~2	~4
Water	< 0.1	< 0.2
Phosphate-Buffered Saline (PBS, pH 7.4)	< 0.1	< 0.2

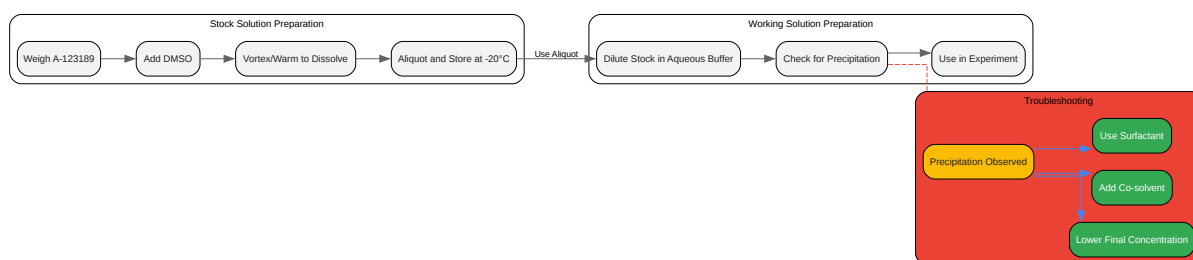
Note: The molecular weight of **A-123189** is assumed to be 500 g/mol for molarity calculations. The values presented are approximate and may vary based on the specific lot of the compound and the purity of the solvents.

## Experimental Protocols

### Protocol for Preparing a 10 mM Stock Solution of **A-123189** in DMSO

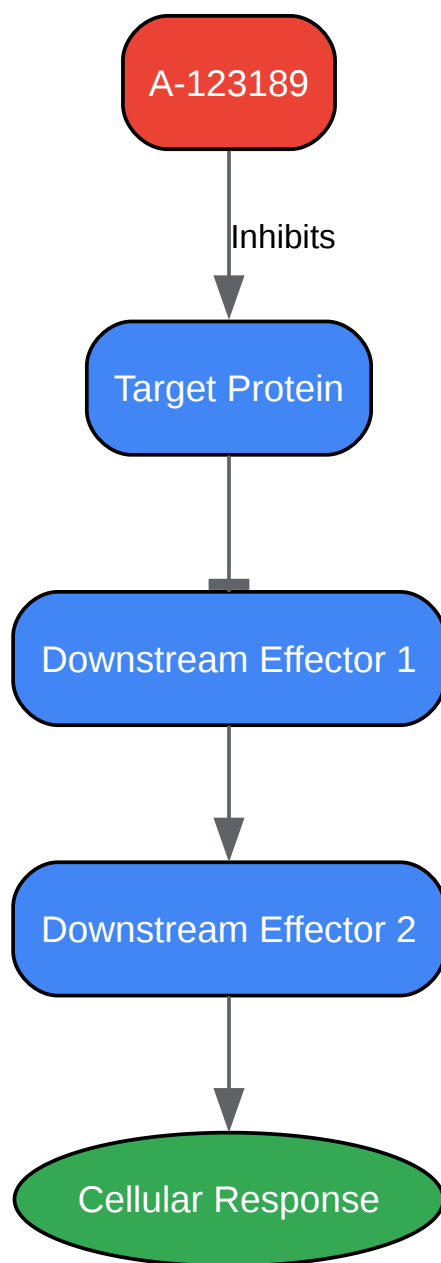
- **Weigh the Compound:** Accurately weigh out a precise amount of **A-123189** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 0.5 mg of **A-123189** (assuming a molecular weight of 500 g/mol).
- **Add Solvent:** Add the appropriate volume of high-purity DMSO to the vial containing the **A-123189** powder. For the example above, you would add 100  $\mu$ L of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution for 1-2 minutes to ensure the compound has completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Storage:** Store the stock solution in small aliquots at -20°C or -80°C.

## Diagrams



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Caption: Experimental workflow for preparing and using **A-123189** solutions.



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Caption: Hypothetical signaling pathway involving **A-123189**.

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